

Commercial Suppliers and Technical Guide for 3-Propylaniline

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An In-depth Technical Resource for Researchers, Scientists, and Drug Development Professionals

Introduction: **3-Propylaniline**, a substituted aniline with the CAS number 2524-81-4, is a valuable building block in organic synthesis, finding applications in the development of pharmaceuticals, agrochemicals, and specialty dyes. Its chemical structure, featuring a propyl group on the aniline ring, imparts specific solubility and reactivity characteristics that make it a versatile intermediate for creating a diverse range of target molecules. This guide provides a comprehensive overview of commercial suppliers, key technical data, and representative experimental protocols involving **3-Propylaniline**.

Commercial Availability and Physical Properties

3-Propylaniline is available from a variety of chemical suppliers, typically at purities of 95% or higher. Researchers should always refer to the supplier's Certificate of Analysis (CoA) for lot-specific purity and impurity information.

Table 1: Commercial Suppliers of **3-Propylaniline**



Supplier	Reported Purity/Grades	
Sigma-Aldrich	95%	
Molport	95%	
Echemi	Industrial Grade	
LookChem	99%	
Molbase	96%, 98%	
SynQuest Laboratories	Inquire for details	
BenchChem	Inquire for details	

Table 2: Physicochemical Properties of 3-Propylaniline

Property	Value	Source
CAS Number	2524-81-4	INVALID-LINK
Molecular Formula	C ₉ H ₁₃ N	INVALID-LINK
Molecular Weight	135.21 g/mol	INVALID-LINK
Appearance	Pale-yellow to yellow-brown liquid	INVALID-LINK
Boiling Point	230-232 °C	INVALID-LINK
Density	0.958 g/mL at 25 °C	INVALID-LINK
Solubility	Soluble in organic solvents such as ethanol, diethyl ether, and acetone. Sparingly soluble in water.	General chemical knowledge

Experimental Protocols

The following are representative experimental protocols illustrating the use of **3-Propylaniline** in common organic transformations. These should be adapted and optimized based on specific



laboratory conditions and desired outcomes.

Synthesis of an Azo Dye: N-(3-propylphenyl)-4-hydroxy-1-naphthalenamine

Azo dyes are a significant class of colored compounds with wide-ranging applications. The synthesis involves a diazotization reaction of the primary amine followed by coupling with an activated aromatic compound.

Materials:

- 3-Propylaniline
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl), concentrated
- 2-Naphthol
- Sodium hydroxide (NaOH)
- Ethanol
- Ice

Procedure:

- Diazotization:
 - Dissolve 3-Propylaniline (1.35 g, 10 mmol) in a mixture of concentrated HCl (3 mL) and water (10 mL) in a beaker.
 - Cool the solution to 0-5 °C in an ice bath with constant stirring.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite (0.7 g, 10.1 mmol) in water (5 mL). Maintain the temperature below 5 °C.
 - Stir the resulting diazonium salt solution for 15-20 minutes at 0-5 °C.



· Coupling Reaction:

- In a separate beaker, dissolve 2-Naphthol (1.44 g, 10 mmol) in an aqueous solution of sodium hydroxide (0.4 g, 10 mmol) in water (20 mL).
- Cool this solution to 0-5 °C in an ice bath.
- Slowly add the previously prepared diazonium salt solution to the alkaline 2-Naphthol solution with vigorous stirring. A colored precipitate should form immediately.
- Continue stirring the reaction mixture in the ice bath for 30 minutes to ensure complete coupling.
- Isolation and Purification:
 - Collect the precipitated azo dye by vacuum filtration.
 - Wash the solid with cold water until the filtrate is neutral.
 - Recrystallize the crude product from an appropriate solvent, such as ethanol, to obtain the purified N-(3-propylphenyl)-4-hydroxy-1-naphthalenamine.

Synthesis of N-(3-propylphenyl)acetamide

Amide formation is a fundamental reaction in organic and medicinal chemistry. This protocol describes the acylation of **3-Propylaniline** with acetyl chloride.

Materials:

3-Propylaniline

- · Acetyl chloride
- Pyridine or triethylamine (as a base)
- Dichloromethane (DCM) or other suitable aprotic solvent
- Saturated aqueous sodium bicarbonate solution



Anhydrous magnesium sulfate or sodium sulfate

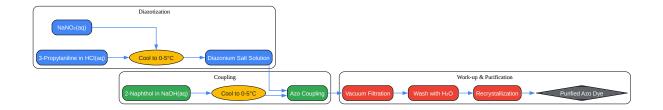
Procedure:

- Reaction Setup:
 - Dissolve 3-Propylaniline (1.35 g, 10 mmol) and a slight excess of a base like pyridine (0.87 g, 11 mmol) in dichloromethane (20 mL) in a round-bottom flask equipped with a magnetic stirrer.
 - Cool the solution to 0 °C in an ice bath.
- Acylation:
 - Slowly add acetyl chloride (0.83 g, 10.5 mmol) to the stirred solution. An exothermic reaction may occur, so maintain the temperature at 0 °C.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1-2 hours.
- · Work-up and Purification:
 - Transfer the reaction mixture to a separatory funnel and wash sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
 - The resulting crude N-(3-propylphenyl)acetamide can be further purified by recrystallization or column chromatography.

Visualizations

The following diagrams, generated using Graphviz, illustrate a typical experimental workflow and a logical relationship relevant to the chemistry of **3-Propylaniline**.

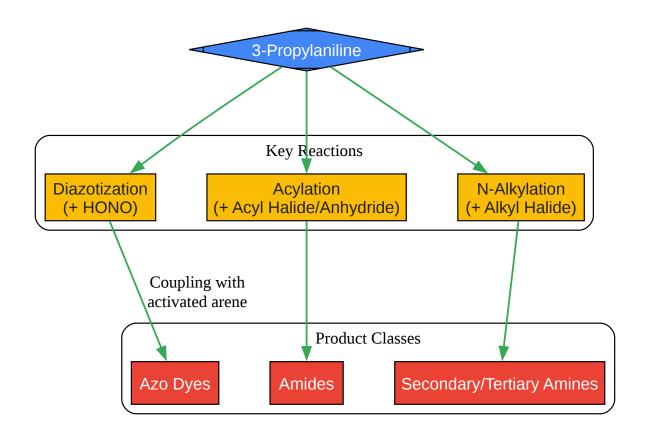




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Caption: Experimental workflow for the synthesis of an azo dye from **3-Propylaniline**.





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Caption: Common reaction pathways for **3-Propylaniline**.

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